

Vilsmeier-Haack formylation of cyclohexanone protocol

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Compound of Interest

Compound Name: 2-Chlorocyclohex-1-ene-1-carboxylic acid

CAS No.: 56475-13-9

Cat. No.: B3032840

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Application Note: High-Efficiency Synthesis of 1-Chlorocyclohexene-1-carbaldehyde via Vilsmeier-Haack Formylation

Abstract & Utility

This Application Note details the optimized protocol for the Vilsmeier-Haack formylation of cyclohexanone to synthesize 1-chlorocyclohexene-1-carbaldehyde (also known as 2-chloro-1-formyl-1-cyclohexene). Unlike the classic aromatic Vilsmeier-Haack reaction, this protocol utilizes a vinylogous pathway targeting the

-carbon of an enolizable ketone. The resulting

-chlorovinyl aldehyde is a versatile "push-pull" electrophile, serving as a critical building block for the synthesis of fused heterocycles (e.g., quinolines, chromenes) and conjugated systems in medicinal chemistry.

Reaction Theory & Mechanism

The transformation relies on the in-situ generation of the electrophilic Vilsmeier reagent (chloroiminium ion) from

-dimethylformamide (DMF) and phosphorus oxychloride ().

Mechanistic Pathway:

- Reagent Formation:

activates DMF, expelling the dichlorophosphate anion to form the chloroiminium cation.

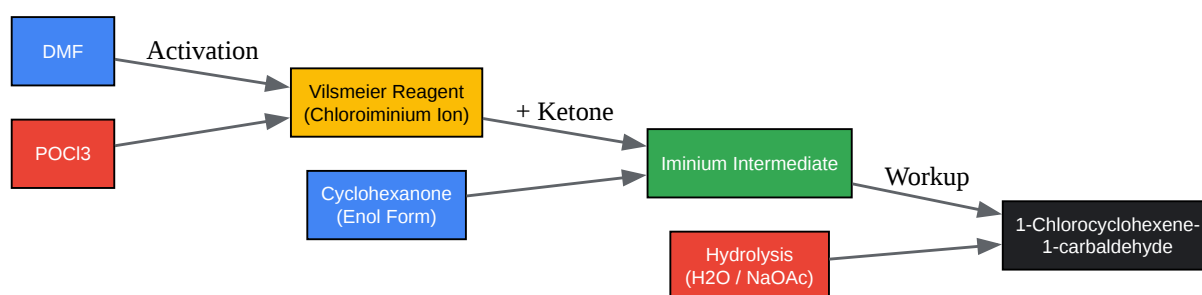
- Enolization: Cyclohexanone tautomerizes to its enol form.

- Electrophilic Attack: The enol attacks the chloroiminium ion.

- Elimination & Hydrolysis: Subsequent elimination of the oxygen moiety and hydrolysis of the resulting iminium salt yields the

-chlorovinyl aldehyde.

Figure 1: Mechanistic Pathway (DOT Visualization)



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Caption: Figure 1. Mechanistic flow from reagent activation to hydrolytic release of the -chlorovinyl aldehyde.[1]

Critical Experimental Parameters

Success in this protocol depends on strict control of three variables:

Parameter	Specification	Scientific Rationale
Temperature (Step 1)	to	The formation of the Vilsmeier reagent is highly exothermic. Uncontrolled heat leads to DMF decomposition (charring) and reduced electrophilicity.
Stoichiometry	(1.1 eq) / DMF (Excess)	DMF acts as both reagent and solvent. A slight excess of ensures complete conversion of the ketone.
Moisture Control	Strictly Anhydrous	hydrolyzes violently with water to form phosphoric acid and HCl, quenching the reagent before reaction.
Quenching pH	pH 5–6 (NaOAc)	The final iminium salt is stable; hydrolysis requires buffering. Highly acidic or basic conditions can degrade the sensitive chloro-aldehyde functionality.

Detailed Protocol (VH-CYC-001)

Reagents:

- Cyclohexanone (10.0 g, 102 mmol)
- Phosphorus Oxychloride (
) (17.2 g, 112 mmol)

- -Dimethylformamide (DMF) (40 mL, anhydrous)
- Sodium Acetate (sat.[2][3] aq. solution)

Safety Pre-Check:

- POCl₃ Warning: Fatal if inhaled. Reacts violently with water.[4] All operations must be performed in a fume hood.
- Glassware: Flame-dried, equipped with a drying tube or nitrogen inlet.

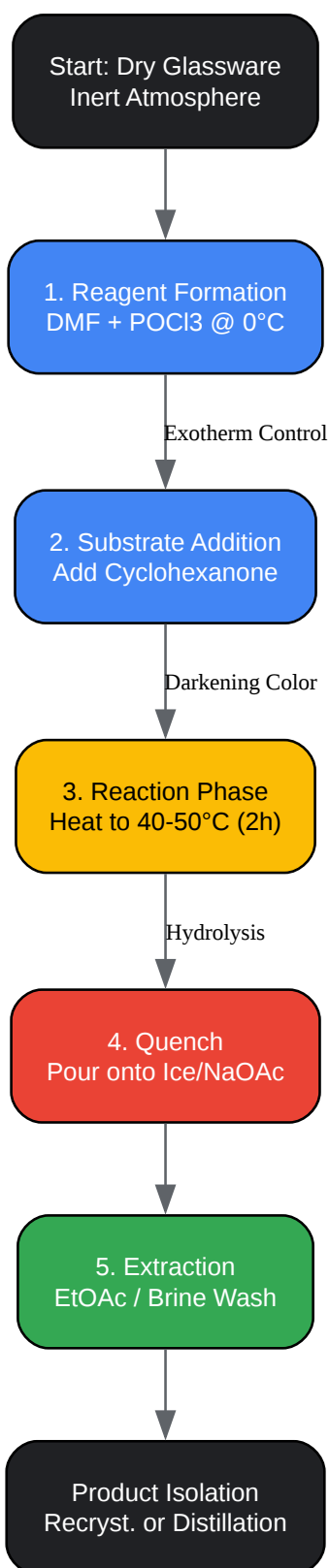
Step-by-Step Procedure:

- Reagent Preparation (The "Cold" Step):
 - Charge a 250 mL three-necked round-bottom flask with 40 mL of anhydrous DMF.
 - Cool the flask to using an ice/salt bath.
 - Critical: Add (17.2 g) dropwise via an addition funnel over 20 minutes.
 - Observation: The solution will turn from colorless to pale yellow/orange. Ensure internal temperature does not exceed .
- Substrate Addition:
 - Add Cyclohexanone (10.0 g) dropwise to the Vilsmeier complex at .
 - Remove the ice bath. Allow the mixture to warm to room temperature.

- Reaction Phase: Stir at room temperature for 30 minutes, then heat strictly to for 2 hours.
- Checkpoint: The solution typically darkens to a deep orange or reddish-brown color, indicating iminium salt formation.
- Hydrolysis & Workup:
 - Cool the reaction mixture back to .
 - Caution: Pour the reaction mixture slowly onto 200 g of crushed ice/water with vigorous stirring. (Exothermic!).
 - Neutralize the acidic solution by adding saturated Sodium Acetate solution until pH 5–6.
 - Observation: The product will separate as a yellow oil or precipitate.
- Isolation:
 - Extract the aqueous mixture with Ethyl Acetate (mL).^[5]
 - Wash combined organics with Brine (mL) and water (mL) to remove residual DMF.
 - Dry over anhydrous , filter, and concentrate under reduced pressure.
- Purification:
 - The crude yellow oil often solidifies upon standing.

- Recrystallization: Use hexane or petroleum ether (if solid).
- Distillation: If oil persists, vacuum distill (bp 95–100°C at 12 mmHg).

Figure 2: Experimental Workflow (DOT Visualization)



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Caption: Figure 2. Step-by-step experimental workflow for Protocol VH-CYC-001.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete hydrolysis of iminium salt.	Ensure the quench step stirs for at least 30 mins in the presence of NaOAc.
Dark/Tarred Product	Reaction temperature too high.	Do not exceed during the heating phase; polymerization of the vinyl aldehyde can occur.
Residual DMF	Poor extraction efficiency.	DMF is water-soluble but stubborn. Increase the number of water washes or use a dilute LiCl wash.
Violent Quench	Excess remaining.	Pour reaction into ice (never water into reaction) very slowly.

References

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